

(6-Methoxy-1H-indol-3-yl)methanamine CAS number and structure

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Compound of Interest

Compound Name: (6-Methoxy-1H-indol-3-yl)methanamine

Cat. No.: B591787

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Technical Guide: (6-Methoxy-1H-indol-3-yl)methanamine

CAS Number: 887582-58-3[1][2]

Chemical Formula: C₁₀H₁₂N₂O[2]

Structure:

Core Data Summary

This section summarizes the essential chemical and physical data for **(6-Methoxy-1H-indol-3-yl)methanamine**. Due to the limited availability of experimentally derived data in peer-reviewed literature, some properties are based on commercially available information.

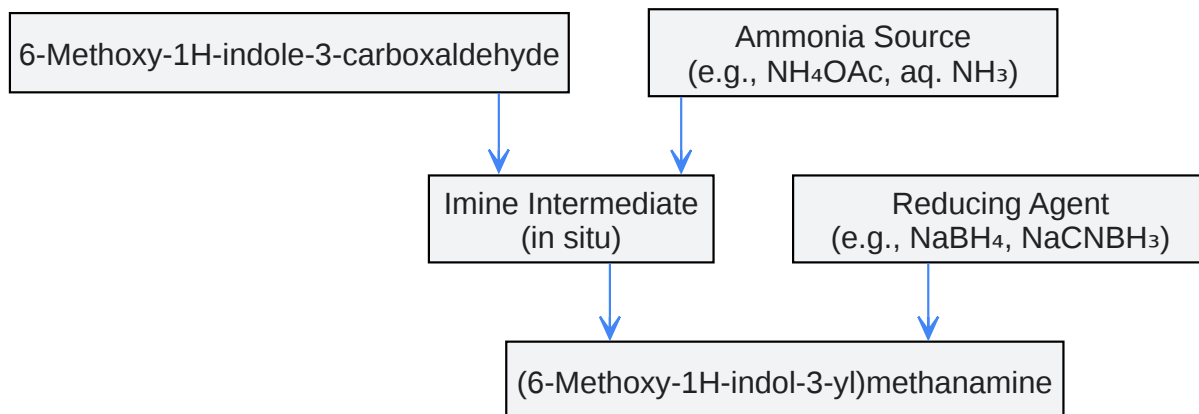
Property	Value	Source
CAS Number	887582-58-3	[1] [2]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O	[2]
Molecular Weight	176.22 g/mol	[3]
Purity	≥95% (Typically available)	[1] [3]
Synonyms	6-Methoxy-1H-indole-3-methanamine, 3-(Aminomethyl)-6-methoxyindole	

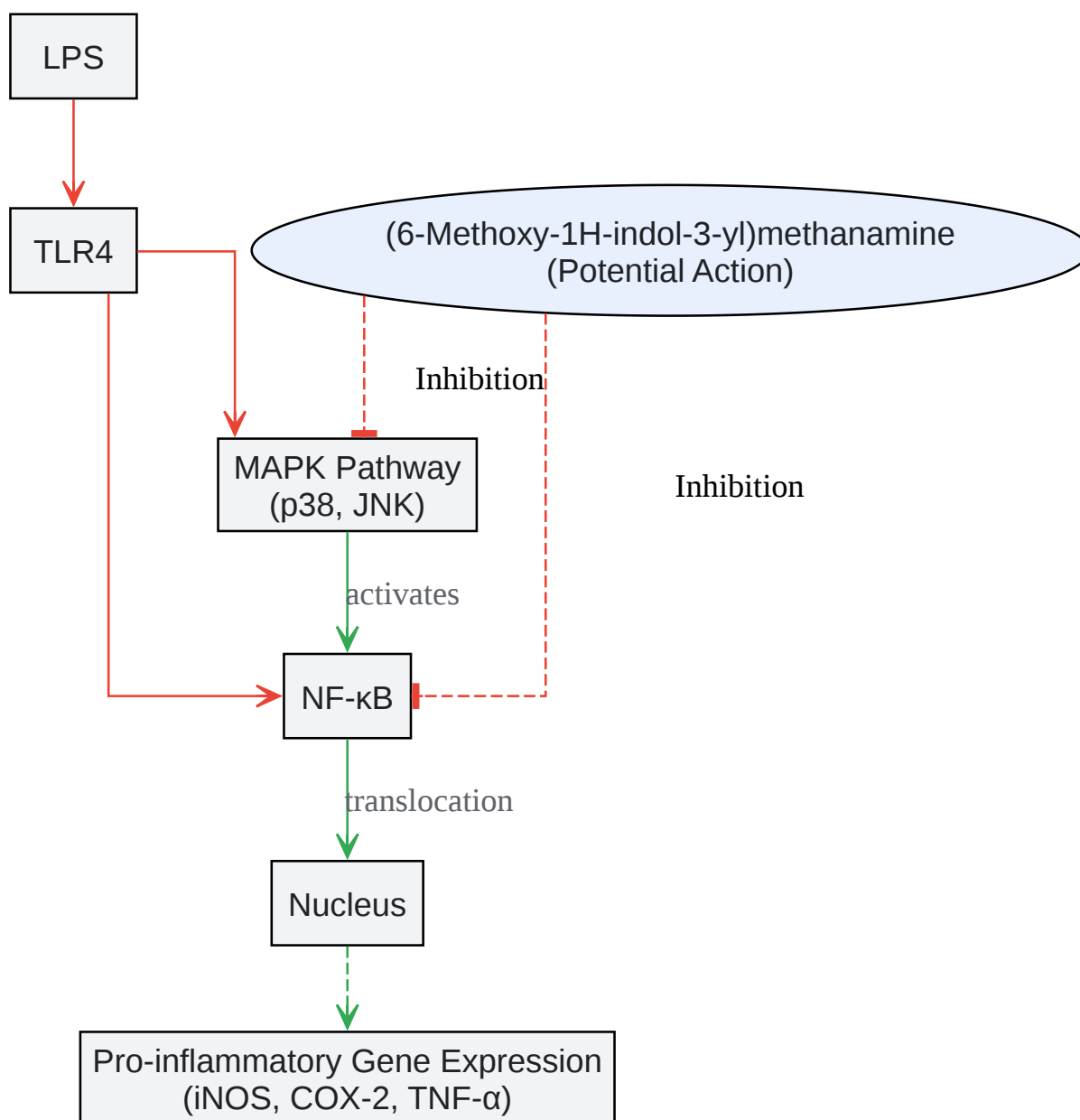
Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **(6-Methoxy-1H-indol-3-yl)methanamine** is not extensively published, a common and plausible route is the reductive amination of 6-methoxy-1H-indole-3-carboxaldehyde. This method is widely used for the synthesis of primary amines from aldehydes.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Proposed Synthetic Workflow: Reductive Amination

The synthesis can be conceptualized as a two-step, one-pot reaction where the aldehyde first reacts with an ammonia source to form an intermediate imine, which is then reduced in situ to the desired primary amine.





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